

Essential Safety and Handling Guidance for Jak-IN-14

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Compound of Interest

Compound Name: Jak-IN-14

Cat. No.: B8210074

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Disclaimer: The specific Safety Data Sheet (SDS) for **Jak-IN-14** (CAS No. 1973485-06-1) was not available in the public domain at the time of this search. The following guidance is based on best practices for handling potent, research-grade kinase inhibitors and information from the SDS of a related but distinct compound, SYK/JAK-IN-1. This information is for general guidance only and must be supplemented by the official SDS for **Jak-IN-14**, which should be obtained from the supplier.

Personal Protective Equipment (PPE)

When handling **Jak-IN-14**, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes recommended PPE based on general laboratory chemical handling procedures.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact with the chemical.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator	Recommended when handling the powder form to avoid inhalation.

This information is based on the Safety Data Sheet for SYK/JAK-IN-1 and general laboratory safety guidelines.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Jak-IN-14** and ensuring a safe laboratory environment.

Handling:

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation and inhalation.
- Avoid Contact: Take measures to avoid contact with eyes and skin. Do not eat, drink, or smoke in the handling area.
- Hygiene: Wash hands thoroughly after handling the compound.

Storage:

- Container: Keep the container tightly sealed.
- Environment: Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.

- Temperature: For specific storage temperatures, refer to the manufacturer's instructions. Often, these compounds are stored at -20°C as a powder or -80°C when in solvent.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is necessary.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Seek prompt medical attention.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and seek medical attention.
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

These first aid measures are based on the Safety Data Sheet for SYK/JAK-IN-1.

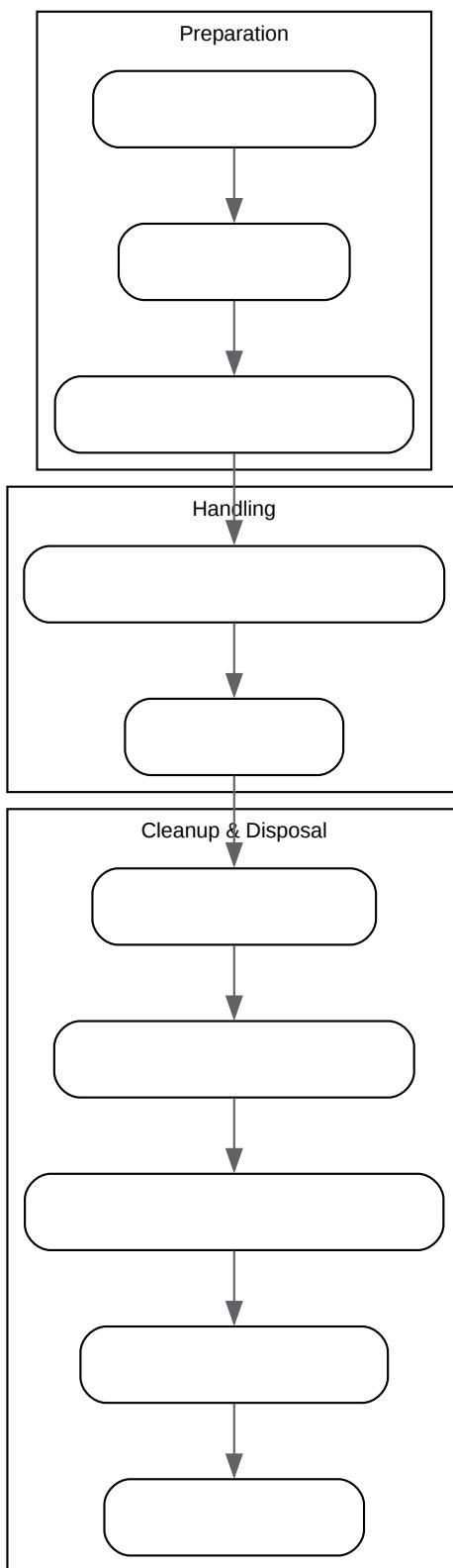
Disposal Plan

All waste containing **Jak-IN-14** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Disposal: Dispose of the contents and the container through an approved waste disposal facility.
- Environmental Precaution: Prevent the chemical from entering drains, water courses, or the soil.

Experimental Workflow for Safe Handling

The following diagram illustrates a generalized workflow for safely handling potent kinase inhibitors like **Jak-IN-14**.

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Caption: A logical workflow for the safe handling of potent chemical compounds.

This document provides a foundational guide for the safe handling of **Jak-IN-14**. It is imperative to obtain and thoroughly review the specific Safety Data Sheet from the manufacturer before any handling, storage, or disposal of this compound to ensure the highest standards of laboratory safety.

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